

# Application Notes and Protocols: The Role of the Rydberg Constant in Quantum Electrodynamics

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: RY

Cat. No.: B15979847

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

The **Rydberg** constant, denoted as  $R_{\infty}$ , is a fundamental physical constant that historically emerged from the empirical **Rydberg** formula describing the spectral lines of atomic hydrogen. [1][2] In the framework of quantum electrodynamics (QED), the **Rydberg** constant is not merely an empirical parameter but a cornerstone for testing the validity of this highly successful theory. [3][4] QED is the relativistic quantum field theory of electrodynamics and it provides extremely precise predictions for the energy levels of simple atomic systems like hydrogen. [3][4]

The precise determination of the **Rydberg** constant through high-resolution laser spectroscopy of hydrogen and hydrogen-like atoms allows for a direct confrontation between experimental measurements and theoretical calculations from QED. [5][6] Any discrepancy between the measured and calculated values could signify new physics beyond the Standard Model. This constant is intrinsically linked to other fundamental constants such as the fine-structure constant ( $\alpha$ ), the mass of the electron ( $m_e$ ), the speed of light ( $c$ ), and Planck's constant ( $h$ ). [7]

Its value is one of the most accurately measured fundamental physical constants, with a relative uncertainty of less than a few parts in 10<sup>12</sup>.<sup>[8][9]</sup>

These application notes provide an overview of the role of the **Rydberg** constant in QED, detail the experimental protocols for its high-precision measurement, and present key quantitative data.

## Theoretical Framework: The Rydberg Constant in QED

In the context of QED, the energy levels of a hydrogen-like atom are not solely determined by the simple Bohr formula. QED introduces corrections that account for relativistic effects, the interaction of the electron with the quantized electromagnetic field (self-energy and vacuum polarization, which constitute the Lamb shift), and the finite size of the nucleus.<sup>[1][10][11]</sup>

The energy of a particular atomic state can be expressed as:

$$E_n = -hcR_\infty (Z^2/n^2) + E_{\text{QED}}$$

where:

- $h$  is the Planck constant
- $c$  is the speed of light
- $R_\infty$  is the **Rydberg** constant for an infinitely heavy nucleus
- $Z$  is the atomic number
- $n$  is the principal quantum number
- $E_{\text{QED}}$  represents the sum of all QED corrections.

The **Rydberg** constant itself can be expressed in terms of other fundamental constants:<sup>[7]</sup>

$$R_\infty = (m_e e^4) / (8 \epsilon_0^2 h^3 c) = (\alpha^2 m_e c) / (2 h)$$

where:

- $m_e$  is the electron rest mass
- $e$  is the elementary charge
- $\epsilon_0$  is the vacuum permittivity
- $\alpha$  is the fine-structure constant

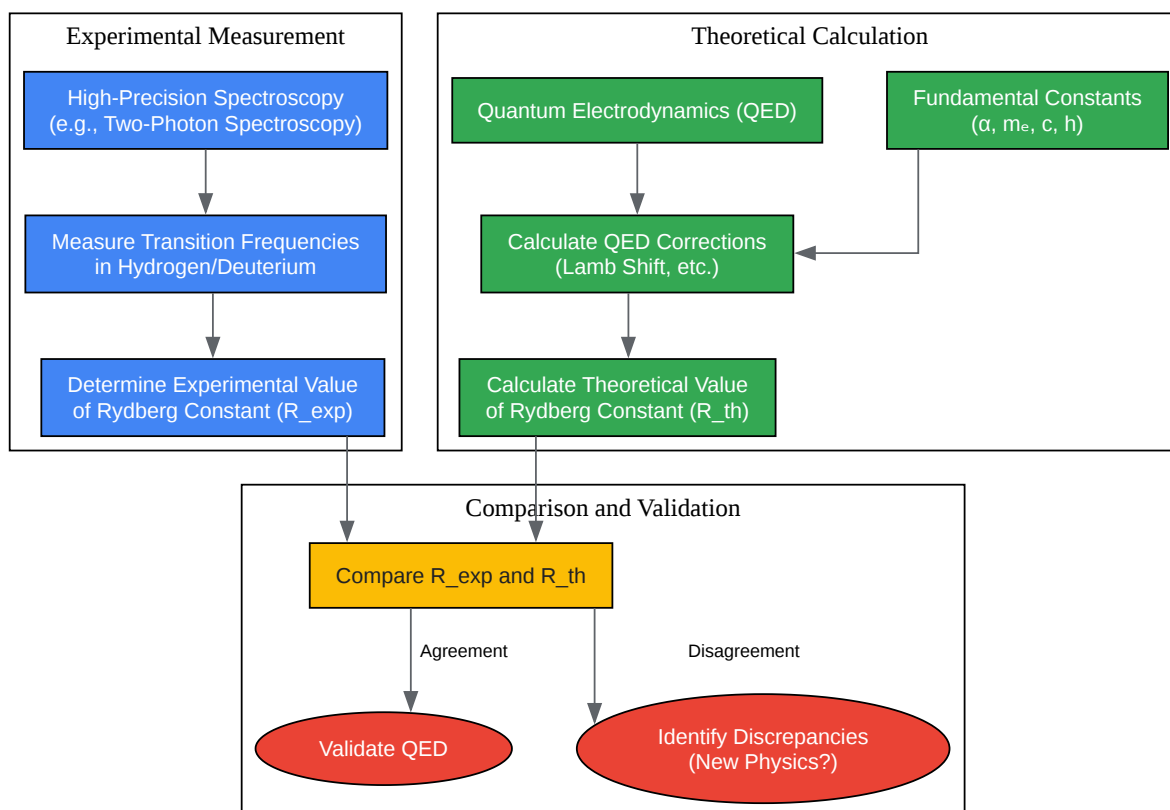
This relationship highlights that a precise knowledge of the **Rydberg** constant provides a crucial input for determining other fundamental constants and for testing the consistency of their values.[12] The comparison of experimentally measured transition frequencies with theoretical predictions, which depend on  $R_\infty$  and QED calculations, serves as a stringent test of bound-state QED.[5]

## The Lamb Shift and its Connection to the Rydberg Constant

The Lamb shift is a small difference in energy between the  $2S_{1/2}$  and  $2P_{1/2}$  states in the hydrogen atom, which was not predicted by the Dirac equation.[13] Its experimental discovery was a major impetus for the development of QED. The Lamb shift arises from the interaction of the electron with virtual photons in the vacuum.[10] Theoretical calculations of the Lamb shift are a crucial part of the QED corrections to the hydrogen energy levels.[11] The determination of the **Rydberg** constant is intrinsically linked to the measurement and calculation of the Lamb shift. High-precision measurements of different transitions in hydrogen allow for the simultaneous determination of both the **Rydberg** constant and the Lamb shift, providing a powerful test of QED.[6][13]

## Logical Relationship for Testing QED

The following diagram illustrates the logical workflow for testing QED using high-precision spectroscopy and the **Rydberg** constant.



[Click to download full resolution via product page](#)

**Caption:** Logical workflow for testing Quantum Electrodynamics (QED).

## Experimental Protocols for Rydberg Constant Determination

The determination of the **Rydberg** constant with high precision requires sophisticated experimental techniques that can overcome the limitations of classical spectroscopy, such as Doppler broadening.

## Protocol 1: Determination of the Rydberg Constant using a Diffraction Grating Spectrometer

This method is a foundational experiment often performed in undergraduate laboratories to introduce the principles of atomic spectroscopy. While not as precise as modern laser spectroscopy techniques, it provides a clear demonstration of the **Rydberg** formula.

**Objective:** To measure the wavelengths of the visible spectral lines of hydrogen (the Balmer series) and to calculate the **Rydberg** constant.

**Materials:**

- Hydrogen discharge lamp and power supply
- Diffraction grating with a known line spacing
- Spectrometer with a goniometer
- Sodium lamp for calibration (optional)

**Procedure:**

- Calibration of the Diffraction Grating (Optional):
  - Set up the spectrometer and align the collimator and telescope.
  - Place the sodium lamp in front of the entrance slit.
  - Observe the well-known sodium doublet lines and measure the diffraction angles for the first and second orders.
  - Use the known wavelengths of the sodium D-lines to calculate the grating spacing  $d$ .
- Measurement of the Hydrogen Spectrum:
  - Replace the sodium lamp with the hydrogen discharge lamp.
  - Observe the visible spectral lines of the Balmer series (H-alpha, H-beta, H-gamma, etc.).

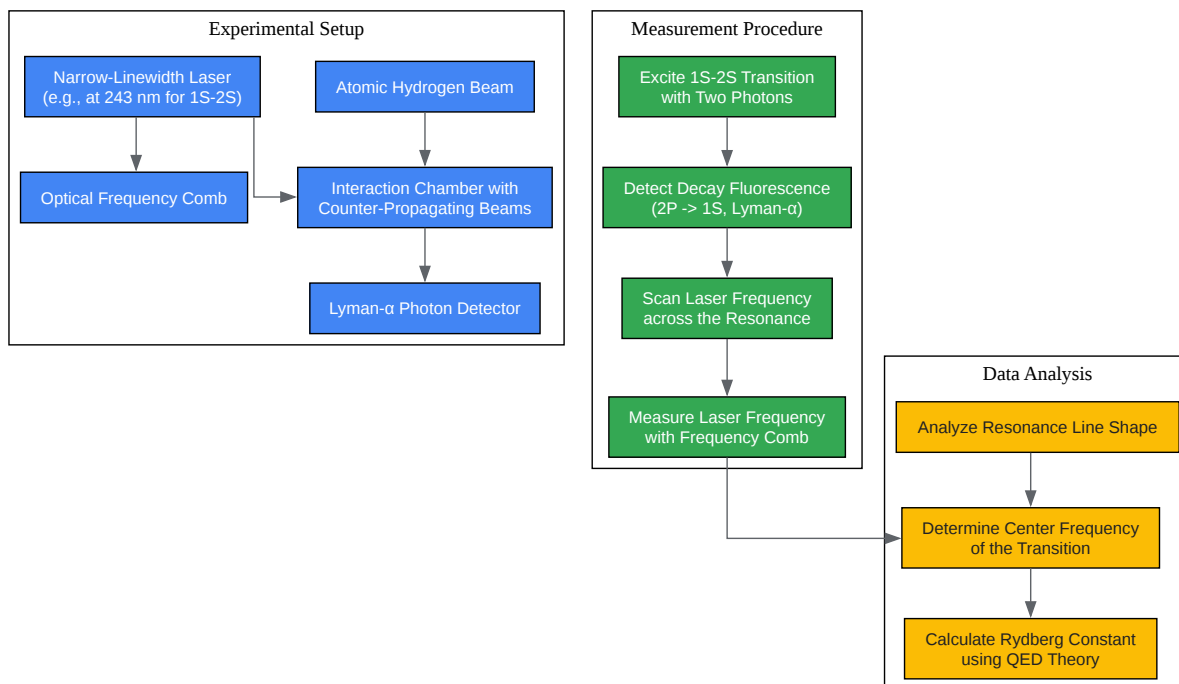
- Carefully measure the diffraction angle ( $\theta$ ) for each spectral line in the first and second orders on both sides of the central maximum.
- Data Analysis:
  - Calculate the wavelength ( $\lambda$ ) of each spectral line using the diffraction grating equation:  $d \sin(\theta) = n\lambda$ , where  $n$  is the diffraction order.
  - Use the **Rydberg** formula for the Balmer series:  $1/\lambda = R_H (1/2^2 - 1/n^2)$ , where  $n = 3, 4, 5, \dots$
  - For each measured wavelength, calculate the **Rydberg** constant for hydrogen ( $R_H$ ).
  - Calculate the average value of  $R_H$  and its standard deviation.
  - To obtain  $R_\infty$ , correct for the finite mass of the proton using the formula:  $R_\infty = R_H (1 + m_e/m_p)$ , where  $m_p$  is the proton mass.

## Protocol 2: High-Precision Measurement using Doppler-Free Two-Photon Spectroscopy

This advanced technique is used in research laboratories to achieve **very** high precision in the determination of the **Rydberg** constant. It eliminates the first-order Doppler broadening by using two counter-propagating laser beams.

Objective: To precisely measure the frequency of the 1S-2S or other two-photon transitions in atomic hydrogen to determine the **Rydberg** constant.

Experimental Workflow:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. Rydberg formula - Wikipedia \[en.wikipedia.org\]](#)
- [2. Rydberg constant - Wikipedia \[en.wikipedia.org\]](#)
- [3. arxiv.org \[arxiv.org\]](#)
- [4. Precision tests of QED - Wikipedia \[en.wikipedia.org\]](#)
- [5. Hydrogen Spectroscopy \[mpq.mpg.de\]](#)
- [6. youtube.com \[youtube.com\]](#)
- [7. Rydberg constant | Definition, Formula, Value, & Facts | Britannica \[britannica.com\]](#)
- [8. digitalcommons.wcupa.edu \[digitalcommons.wcupa.edu\]](#)
- [9. physics.nist.gov \[physics.nist.gov\]](#)
- [10. \[1809.00462\] Theory of the Lamb shift in hydrogen and light hydrogen-like ions \[arxiv.org\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. physicsforums.com \[physicsforums.com\]](#)
- [13. Fine Structure and Lamb Shift - amowiki \[amowiki.odl.mit.edu\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: The Role of the Rydberg Constant in Quantum Electrodynamics]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15979847/docs#application-notes-and-protocols-the-role-of-the-rydberg-constant-in-quantum-electrodynamics\]](https://www.benchchem.com/product/b15979847/docs#application-notes-and-protocols-the-role-of-the-rydberg-constant-in-quantum-electrodynamics)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)